The Nitro-Functionalized Amino Acid: A Versatile Building Block for Advanced Materials

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Compound of Interest	
Compound Name:	*N-Boc-4-nitro-L-phenylalanine Methyl Ester*
CAS No.:	*65615-89-6*
Cat. No.:	*B023664*

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Introduction: Unlocking New Potential in Material Science with N-Boc-4-nitro-L-phenylalanine Methyl Ester

In the continuous quest for novel materials with tailored functionalities, researchers are increasingly turning to bio-inspired building blocks. Modified amino acids, which combine the chirality and biocompatibility of their natural counterparts with the reactivity of synthetic functional groups, represent a particularly promising frontier. Among these, **N-Boc-4-nitro-L-phenylalanine methyl ester** stands out as a uniquely versatile molecule for applications in material science.

This compound offers a compelling trifecta of properties: a protected amino acid backbone, inherent chirality derived from its L-phenylalanine structure, and a reactive nitro group on the phenyl ring. The tert-butoxycarbonyl (Boc) protecting group allows for controlled polymerization and modification, while the methyl ester provides a stable carboxylic acid terminus. It is, however, the nitro group that truly unlocks a wealth of possibilities for material scientists.

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The electron-withdrawing nature of the nitro group makes the phenyl ring amenable to nucleophilic aromatic substitution, providing a reactive handle for grafting onto polymer backbones or creating cross-linked networks.[1] Furthermore, the nitro group itself can be readily reduced to an amine, opening up a second, distinct reactive site for further functionalization.[1] This dual reactivity, combined with the inherent chirality of the molecule, makes **N-Boc-4-nitro-L-phenylalanine methyl ester** a powerful tool for designing advanced materials with applications ranging from piezoelectric sensors to stimuli-responsive polymers and biocompatible coatings.

This document serves as a detailed guide for researchers, scientists, and drug development professionals on the applications of **N-Boc-4-nitro-L-phenylalanine methyl ester** in material science. It provides not only the theoretical underpinnings of its utility but also detailed, field-proven protocols to facilitate its adoption in the laboratory.

Core Attributes and Advantages

The utility of **N-Boc-4-nitro-L-phenylalanine methyl ester** in material science stems from a unique combination of chemical features. Understanding these attributes is key to designing innovative materials.

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Feature	Advantage in Material Science
Nitro Group (-NO2)	Provides a site for chemical modification. Can be reduced to an amine (-NH2) for further functionalization, enabling the creation of stimuli-responsive materials. The electron-withdrawing nature enhances reactivity for grafting onto other molecules.[1]
L-Phenylalanine Backbone	Introduces chirality into the material, which is crucial for applications in chiral recognition, catalysis, and optics.[1] Provides a biocompatible and biodegradable component.
Boc Protecting Group	Allows for controlled polymerization and modification reactions by preventing unwanted side reactions at the amine terminus. Can be removed under specific conditions to expose the amine for further functionalization.
Methyl Ester (-COOCH3)	Protects the carboxylic acid group, preventing it from participating in unwanted reactions during polymerization or modification. Can be hydrolyzed to reveal the carboxylic acid for further reactions.

Application Note 1: Piezoelectric Nanofibers for Energy Harvesting and Sensing

The inherent chirality and ability to form well-ordered structures make derivatives of N-Boc-4-nitro-L-phenylalanine attractive for piezoelectric applications. Piezoelectric materials generate an electrical charge in response to mechanical stress, a property that is highly dependent on the crystalline structure and molecular dipoles within the material. By incorporating a dipeptide of p-nitro-L-phenylalanine into electrospun polymer fibers, it is possible to create flexible, high-output piezoelectric nanogenerators.

The nitro group plays a crucial role in enhancing the piezoelectric effect by contributing to a large dipole moment within the dipeptide. When these dipeptides self-assemble into ordered

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nanostructures within the polymer matrix, the individual molecular dipoles align, leading to a macroscopic piezoelectric response.

Experimental Protocol: Fabrication of Piezoelectric Nanofibers

This protocol is adapted from a study on the self-assembly of Boc-p-nitro-L-phenylalanyl-p-nitro-L-phenylalanine into piezoelectric electrospun fibers.[1][2][3]

Objective: To fabricate piezoelectric nanofibers by embedding a self-assembling dipeptide of p-nitro-L-phenylalanine into a poly(L-lactic acid) (PLLA) matrix via electrospinning.

Materials:

- Boc-p-nitro-L-phenylalanyl-p-nitro-L-phenylalanine (synthesized or commercially sourced)
- Poly(L-lactic acid) (PLLA)
- Dichloromethane (DCM)
- Dimethylformamide (DMF)
- Electrospinning apparatus

Procedure:

- Dipeptide Solution Preparation: Dissolve 0.5 g of Boc-p-nitro-L-phenylalanyl-p-nitro-L-phenylalanine in 1 mL of DMF.
- PLLA Solution Preparation: In a separate container, dissolve 0.5 g of PLLA in 4 mL of DCM with vigorous stirring (e.g., 700 rpm) at 40°C for 1 hour until the polymer is fully dissolved.
- Precursor Solution Preparation: Add the dipeptide solution to the PLLA solution and stir for several hours at room temperature to ensure a homogenous mixture.
- Electrospinning:
  - Load the precursor solution into a syringe fitted with a metallic needle.

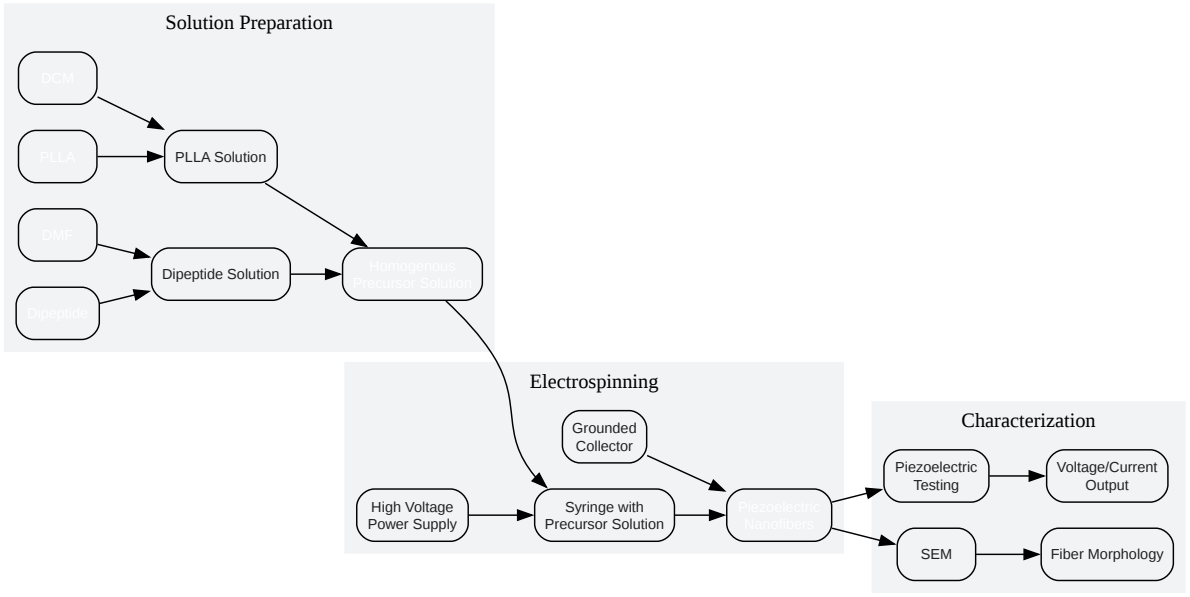
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- Set the electrospinning parameters (voltage, flow rate, and needle-to-collector distance) to achieve stable fiber formation. Typical parameters might include a voltage of 15-25 kV, a flow rate of 0.5-1.5 mL/h, and a distance of 10-20 cm.
- Collect the nanofibers on a grounded collector (e.g., aluminum foil).

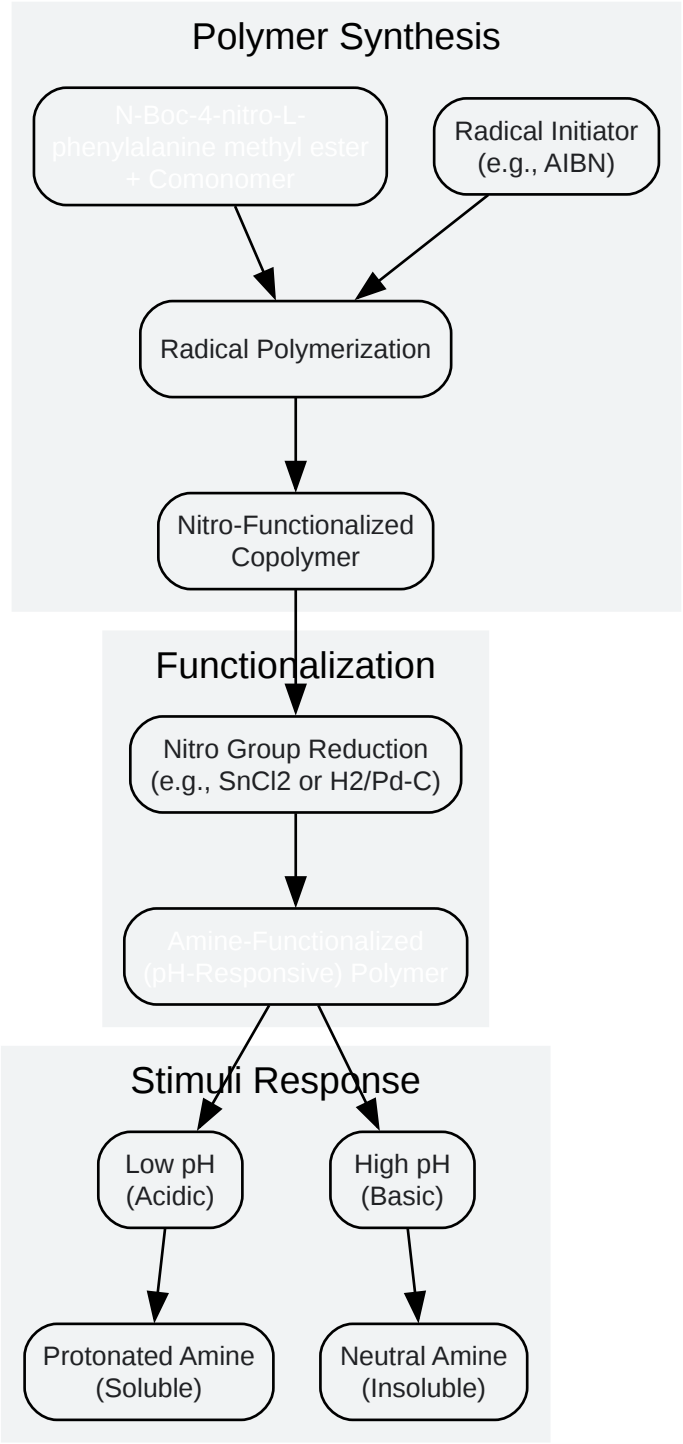
- Characterization:
  - The morphology of the electrospun nanofibers can be characterized using Scanning Electron Microscopy (SEM).
  - The piezoelectric properties of the nanofiber mat can be tested by applying a periodic mechanical force and measuring the output voltage and current.

Expected Outcome: The resulting electrospun mat will consist of PLLA nanofibers with embedded, self-assembled dipeptide nanostructures. This hybrid material is expected to exhibit a significant piezoelectric response.

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